

# Solubility Profile of Fast Yellow AB: A Technical Guide

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## Compound of Interest

Compound Name: **Fast Yellow AB**

Cat. No.: **B1208955**

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This technical guide provides an in-depth overview of the solubility characteristics of **Fast Yellow AB** (C.I. 13015), an azo dye. The information compiled herein is intended to support research, development, and analytical activities where this compound is utilized. This document presents available quantitative and qualitative solubility data, a detailed experimental protocol for solubility determination, and a visual representation of the experimental workflow.

## Core Concepts in Solubility

**Fast Yellow AB**, chemically known as 2-amino-5-[(E)-(4-sulfophenyl)diazenyl]benzenesulfonic acid, can exist in its free acid form or as a salt, most commonly the disodium salt. This distinction is critical when discussing solubility, as the salt form exhibits significantly higher aqueous solubility due to the presence of ionic sulfonate groups. The structural features, particularly the two sulfonic acid groups, are key to its water solubility<sup>[1]</sup>.

## Data Presentation: Solubility of Fast Yellow AB

The following table summarizes the available solubility data for **Fast Yellow AB**, primarily focusing on its disodium salt form, in various common solvents. It is important to note the discrepancies in reported water solubility, which likely arise from the different forms of the compound being described (free acid vs. disodium salt).

Solvent	Chemical Formula	Solubility	Temperature (°C)	CAS Number of Solute	Notes
Water	H <sub>2</sub> O	80 g/L	Not Specified	2706-28-7	Refers to the disodium salt. Another source describes it as "soluble" [2]. The free acid form is likely insoluble.
Ethanol	C <sub>2</sub> H <sub>5</sub> OH	Soluble	Not Specified	79873-36-2	Qualitative data indicates solubility [2]. Another source mentions that sufficient optical densities for experiments can be achieved [3].
Methanol	CH <sub>3</sub> OH	Soluble	Not Specified	Not Specified	Sufficient optical densities for experiments can be achieved around its $\lambda_{\text{max}}$ [3].
Acetone	C <sub>3</sub> H <sub>6</sub> O	Data Not Available	Not Specified	Not Specified	

Dimethyl Sulfoxide (DMSO)	$(\text{CH}_3)_2\text{SO}$	Slightly Soluble (with sonication)	Not Specified	Not Specified	
Acetonitrile	$\text{C}_2\text{H}_3\text{N}$	Insoluble	Not Specified	Not Specified	Described as "completely insoluble" <sup>[3]</sup> .

## Experimental Protocol: Determination of Equilibrium Solubility by UV-Vis Spectrophotometry

This section outlines a detailed methodology for determining the equilibrium solubility of **Fast Yellow AB** in a given solvent. This method is based on creating a saturated solution and quantifying the dissolved solute concentration using UV-Vis spectrophotometry.

### 1. Materials and Equipment:

- **Fast Yellow AB** (analytical standard)
- Solvent of interest (e.g., water, ethanol)
- Volumetric flasks
- Pipettes
- Centrifuge and centrifuge tubes or filtration apparatus (e.g., syringe filters with appropriate membrane)
- UV-Vis spectrophotometer
- Analytical balance
- Thermostatic shaker or water bath

2. Preparation of Standard Solutions and Calibration Curve: a. Accurately weigh a known mass of **Fast Yellow AB** and dissolve it in the solvent of interest to prepare a stock solution of known concentration. b. Perform a series of dilutions of the stock solution to create a set of standard

solutions with decreasing concentrations. c. Measure the absorbance of each standard solution at the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) for **Fast Yellow AB** in the chosen solvent. d. Plot a calibration curve of absorbance versus concentration. The curve should be linear and pass through the origin. Determine the molar absorptivity ( $\epsilon$ ) from the slope of the calibration curve according to the Beer-Lambert law ( $A = \epsilon bc$ ).

3. Preparation of Saturated Solution: a. Add an excess amount of **Fast Yellow AB** to a known volume of the solvent in a sealed container (e.g., a screw-cap vial). The amount should be sufficient to ensure that undissolved solid remains after equilibration. b. Place the container in a thermostatic shaker or water bath set to a constant temperature (e.g., 25 °C). c. Agitate the mixture for a sufficient period to ensure equilibrium is reached (e.g., 24-48 hours). The solution is considered to be at equilibrium when the concentration of the dissolved solute remains constant over time.

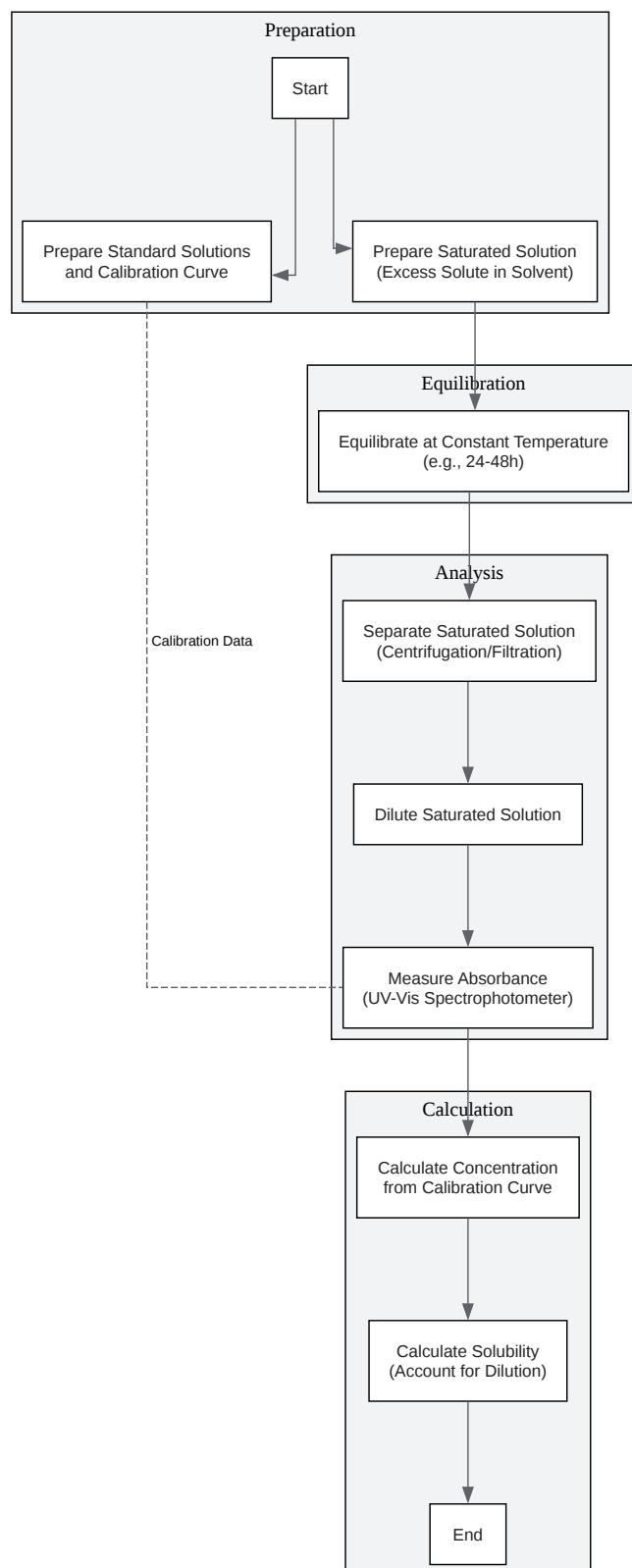
4. Sample Preparation and Analysis: a. After equilibration, allow the undissolved solid to settle. b. Separate the saturated solution from the excess solid by either centrifugation or filtration.

- Centrifugation: Centrifuge an aliquot of the suspension at a high speed to pellet the undissolved solid. Carefully collect the supernatant.
- Filtration: Use a syringe filter with a membrane that does not interact with the solute or solvent to filter an aliquot of the suspension. c. Accurately dilute a known volume of the clear saturated solution with the solvent to bring the absorbance within the linear range of the calibration curve. d. Measure the absorbance of the diluted solution at the  $\lambda_{\text{max}}$ .

5. Calculation of Solubility: a. Using the measured absorbance of the diluted saturated solution and the equation of the calibration curve, determine the concentration of the diluted solution. b. Calculate the concentration of the original saturated solution by multiplying the concentration of the diluted solution by the dilution factor. This value represents the equilibrium solubility of **Fast Yellow AB** in the chosen solvent at the specified temperature.

## Mandatory Visualization: Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **Fast Yellow AB**.

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Experimental workflow for solubility determination.

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## References

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